

Bis-methacrylate-PEG5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Bis-methacrylate-PEG5

Cat. No.: B3099053

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An In-depth Whitepaper on the Chemical Structure, Properties, and Applications of a Versatile Crosslinking Agent

Bis-methacrylate-PEG5 is a bifunctional monomer increasingly utilized by researchers, scientists, and drug development professionals. Its unique structure, featuring two terminal methacrylate groups connected by a flexible polyethylene glycol (PEG) linker of five repeating units, imparts valuable properties for the synthesis of advanced polymeric materials. This technical guide provides a comprehensive overview of its chemical and physical characteristics, synthesis, and key applications, with a focus on hydrogel formation and its role as a linker in Proteolysis Targeting Chimeras (PROTACs).

Chemical Structure and Identification

Bis-methacrylate-PEG5 is characterized by a central hydrophilic PEG chain, which provides flexibility and biocompatibility, flanked by two polymerizable methacrylate groups. These methacrylate moieties readily participate in free-radical polymerization, enabling the formation of crosslinked polymer networks.

Chemical Formula: $C_{18}H_{30}O_8$ [\[1\]](#)

Molecular Weight: 374.43 g/mol [\[1\]](#)

CAS Number: 13497-24-0 [\[1\]](#)

SMILES Code: C=C(C)C(=O)OCCOCCOCCOCCOCCOC(=O)C(C)=C

Physicochemical Properties

Quantitative physical property data for **Bis-methacrylate-PEG5** is not readily available in published literature. However, given that the molecular weight of the PEG block is approximately 200 g/mol, the properties of Poly(ethylene glycol) dimethacrylate 200 (PEGDMA 200) can be used as a close approximation.

Property	Approximate Value	Source
Appearance	Colorless to light yellow liquid	[2]
Density	~1.06 - 1.11 g/mL at 25 °C	[2][3]
Viscosity	~13.0 mPa·s at 25 °C	[2]
Refractive Index	~1.4579 - 1.467 at 20 °C	[2][3]
Boiling Point	>200 °C at 2 mmHg	[3][4][5]
Solubility	Soluble in water and many organic solvents	[3][4][5]

Synthesis and Polymerization

Synthesis

The synthesis of **Bis-methacrylate-PEG5**, like other PEG dimethacrylates, typically involves the esterification of polyethylene glycol with methacrylic acid or its derivatives, such as methacryloyl chloride or methacrylic anhydride. The reaction is usually carried out in the presence of an acid catalyst and under conditions that favor the removal of water to drive the reaction to completion.

Polymerization

Bis-methacrylate-PEG5 is a key component in the formation of hydrogels through photopolymerization. This process involves a free-radical chain-growth mechanism initiated by a photoinitiator upon exposure to ultraviolet (UV) or visible light. The bifunctional nature of the molecule allows it to act as a crosslinker, forming a three-dimensional polymer network that can

entrap large amounts of water, forming a hydrogel. The degree of crosslinking, and thus the mechanical properties of the resulting hydrogel, can be controlled by varying the concentration of **Bis-methacrylate-PEG5** and the polymerization conditions.

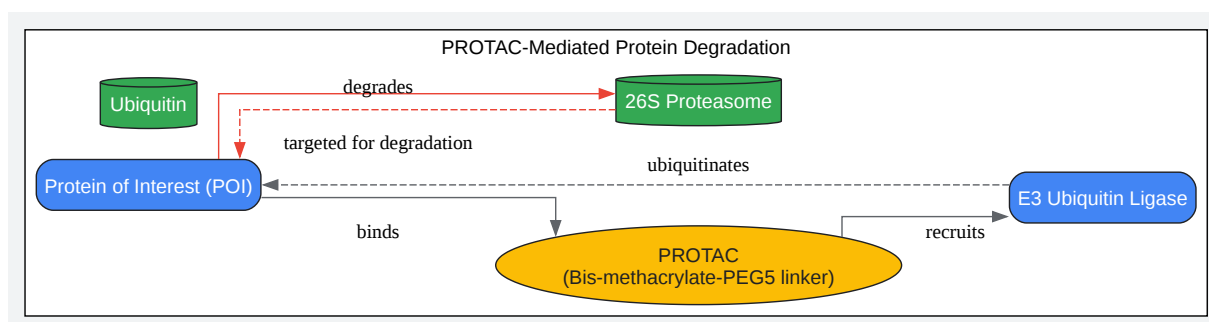
Key Applications

Hydrogels for Drug Delivery and Tissue Engineering

The ability of **Bis-methacrylate-PEG5** to form biocompatible hydrogels makes it a valuable material for biomedical applications. These hydrogels can be used as scaffolds to support cell growth in tissue engineering or as matrices for the controlled release of therapeutic agents in drug delivery systems. The PEG linker enhances the hydrophilicity and biocompatibility of the hydrogel, while the methacrylate groups provide the means for creating a stable, crosslinked structure.

PROTAC Linker

Bis-methacrylate-PEG5 is also employed as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that consist of two ligands connected by a linker; one ligand binds to a target protein of interest, and the other recruits an E3 ubiquitin ligase. This proximity induces the ubiquitination and subsequent degradation of the target protein by the cell's proteasome. The flexible PEG linker in **Bis-methacrylate-PEG5** helps to span the distance between the target protein and the E3 ligase, facilitating the formation of the ternary complex necessary for protein degradation.



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PROTAC mechanism of action.

Biocompatibility and Cytotoxicity

Methacrylate-based polymers are widely used in biomedical applications, particularly in dentistry. However, concerns exist regarding the potential cytotoxicity from the leaching of unpolymerized monomers. Studies on related methacrylate compounds, such as Bis-GMA, have shown that the degree of conversion during polymerization is crucial for biocompatibility. Higher conversion rates lead to lower levels of leachable monomers and reduced cytotoxicity. Therefore, optimizing the polymerization process of **Bis-methacrylate-PEG5** is essential to ensure the biocompatibility of the final material for its intended application.

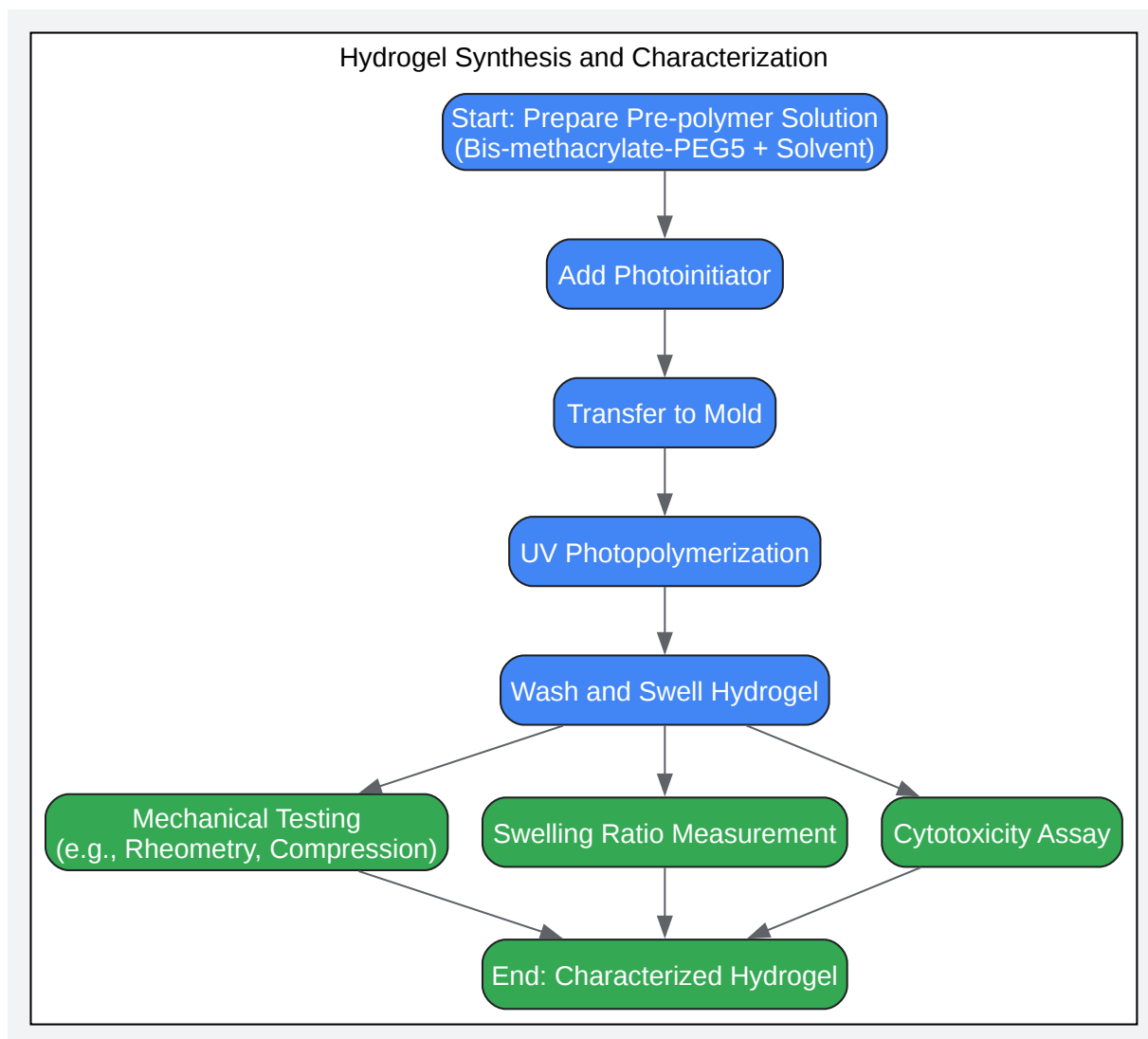
Experimental Protocols

The following are generalized protocols for key experiments involving **Bis-methacrylate-PEG5**. Researchers should optimize these protocols for their specific experimental setup and application.

Hydrogel Synthesis by Photopolymerization

- **Preparation of Pre-polymer Solution:** Dissolve **Bis-methacrylate-PEG5** in a suitable solvent (e.g., phosphate-buffered saline for biomedical applications) to the desired concentration.
- **Addition of Photoinitiator:** Add a photoinitiator (e.g., Irgacure 2959) to the pre-polymer solution at a concentration typically ranging from 0.05 to 1% (w/v). Ensure complete dissolution.
- **Molding:** Pipette the pre-polymer solution into a mold of the desired shape and dimensions.
- **UV Curing:** Expose the solution to UV light of an appropriate wavelength and intensity for a predetermined time to induce polymerization and crosslinking. The curing time will depend on the concentration of the monomer and photoinitiator, as well as the intensity of the UV source.
- **Post-Curing Wash:** After polymerization, wash the resulting hydrogel extensively with a suitable solvent (e.g., deionized water or PBS) to remove any unreacted monomer and

photoinitiator.



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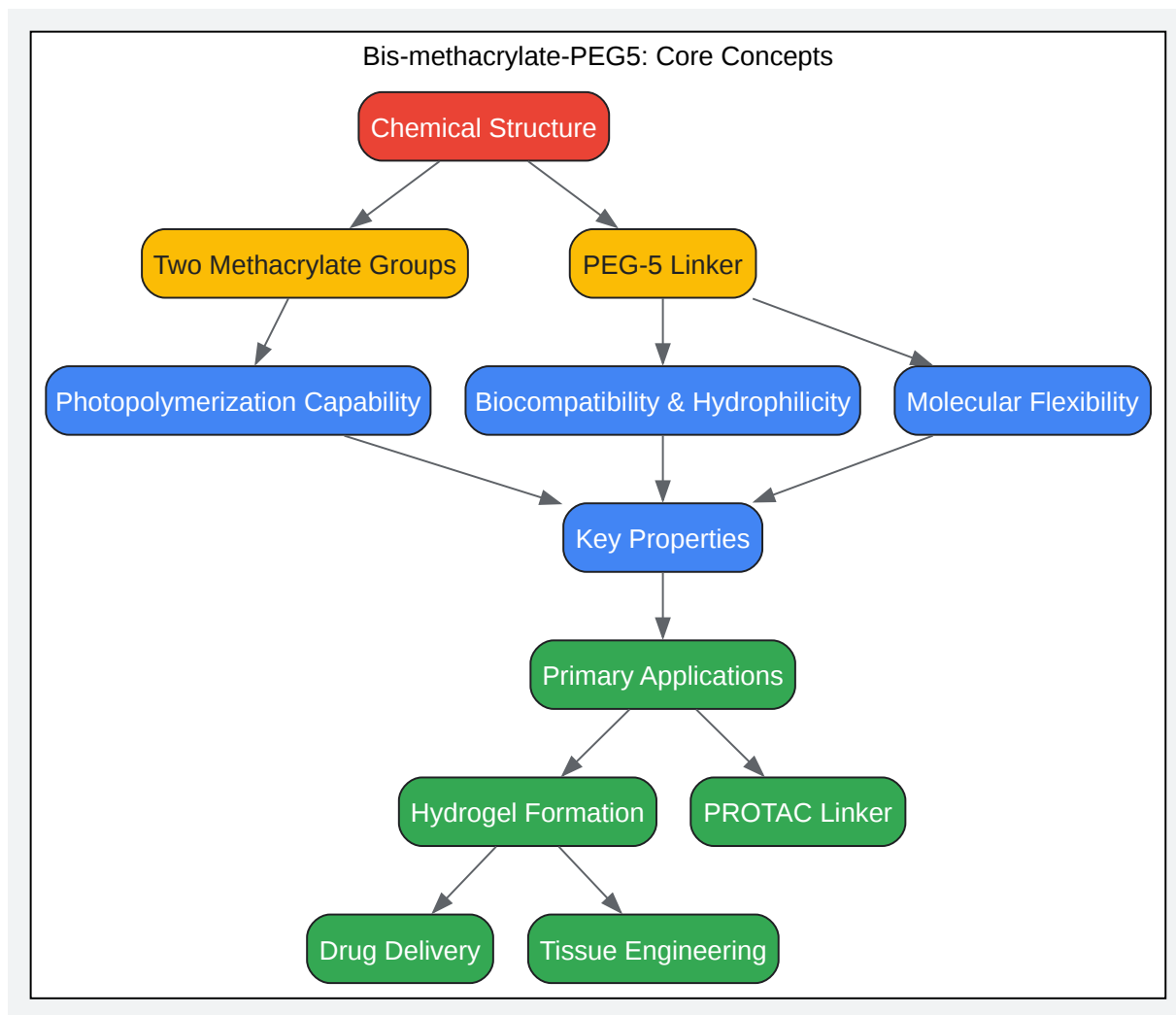
Workflow for hydrogel synthesis and characterization.

Cytotoxicity Assay (MTT Assay)

- **Cell Seeding:** Seed a suitable cell line (e.g., L929 fibroblasts) in a 96-well plate at a predetermined density and incubate for 24 hours to allow for cell attachment.
- **Preparation of Extracts:** Prepare extracts of the polymerized **Bis-methacrylate-PEG5** hydrogel by incubating the material in a cell culture medium for a specified period (e.g., 24 hours).
- **Cell Treatment:** Remove the old medium from the cells and replace it with the prepared extracts. Include positive (e.g., latex) and negative (e.g., polystyrene beads) controls.
- **Incubation:** Incubate the cells with the extracts for 24 hours.
- **MTT Addition:** Add MTT solution to each well and incubate for a further 2-4 hours, allowing viable cells to metabolize the MTT into formazan crystals.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the solution at a specific wavelength (typically around 570 nm) using a microplate reader. Cell viability is proportional to the absorbance.

Logical Relationships and Key Features

The properties and applications of **Bis-methacrylate-PEG5** are interconnected, stemming from its fundamental chemical structure.



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Key features and applications of **Bis-methacrylate-PEG5**.

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